

Certificate of Analysis: A Technical Guide to 2-(Benzhydrylsulfinyl)acetic acid-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Benzhydrylsulfinyl)acetic acid-d5

Cat. No.: B12417918

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile for **2-(Benzhydrylsulfinyl)acetic acid-d5**, a deuterated analog of Modafinil Acid. This document is intended to serve as a detailed Certificate of Analysis (CoA), presenting key quantitative data, in-depth experimental methodologies, and visual representations of relevant biological pathways and analytical workflows.

Compound Information

2-(Benzhydrylsulfinyl)acetic acid-d5, also known as Modafinil acid-d5, is the primary and pharmacologically inactive metabolite of Modafinil-d5. Due to its structural similarity to the parent drug, it serves as a critical reference standard in pharmacokinetic and metabolic studies. Its deuteration provides a distinct mass signature, making it an ideal internal standard for quantitative analysis by mass spectrometry.

Table 1: General Product Information

Parameter	Specification
Product Name	2-(Benzhydrylsulfinyl)acetic acid-d5
Synonyms	Modafinil acid-d5
Molecular Formula	C ₁₅ H ₉ D ₅ O ₃ S
Molecular Weight	279.37 g/mol [1]
CAS Number	1185142-72-6
Appearance	White to off-white solid[2]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.[2]

Analytical Data

The following tables summarize the typical analytical results for a representative batch of **2-(Benzhydrylsulfinyl)acetic acid-d5**.

Table 2: Purity and Physicochemical Properties

Test	Method	Result
Purity	HPLC	99.59%[2]
Water Content	Karl Fischer	< 0.5%
Solubility	Visual	DMSO (Slightly), Methanol (Slightly)[3]

Table 3: Spectroscopic and Mass Spectrometric Data

Test	Method	Result
Identity (¹ H-NMR)	¹ H Nuclear Magnetic Resonance	Conforms to structure
Identity (Mass Spec)	Electrospray Ionization (ESI-MS)	Conforms to structure
Specific Rotation	Polarimetry	Data Not Available

Experimental Protocols

The following sections detail the methodologies used to obtain the analytical data presented above.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the purity of **2-(Benzhydrylsulfinyl)acetic acid-d5** by separating it from any potential impurities.

- Instrumentation: Agilent 1100 Series HPLC or equivalent with a UV detector.
- Column: C18, 4.6 mm x 15 cm, 5-μm packing.
- Mobile Phase: A gradient of Acetonitrile and 0.1% Formic Acid in Water.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 225 nm.
- Injection Volume: 10 μL.
- Sample Preparation: The sample is dissolved in the mobile phase at a concentration of approximately 0.5 mg/mL.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation

^1H -NMR spectroscopy is employed to confirm the chemical structure of the compound.

- Instrumentation: Bruker Avance 400 MHz spectrometer or equivalent.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO- d_6).
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in 0.7 mL of the deuterated solvent.

Mass Spectrometry (MS) for Molecular Weight Verification

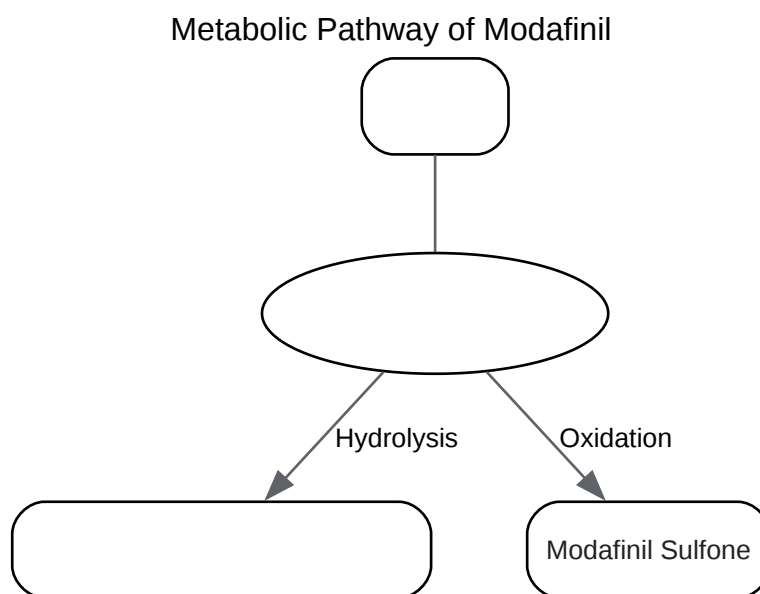
Mass spectrometry is used to confirm the molecular weight of **2-(Benzhydrylsulfinyl)acetic acid- d_5** .

- Instrumentation: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.^[4]
- Ionization Mode: Positive or Negative ESI.
- Sample Infusion: The sample, dissolved in a suitable solvent like methanol or acetonitrile, is directly infused into the mass spectrometer.
- Data Acquisition: Full scan mode to detect the parent ion.

Biological Context and Workflow

Metabolic Pathway of Modafinil

Modafinil undergoes hepatic metabolism to form its two major inactive metabolites: modafinil acid and modafinil sulfone. This process is primarily mediated by cytochrome P450 enzymes, particularly CYP3A4.

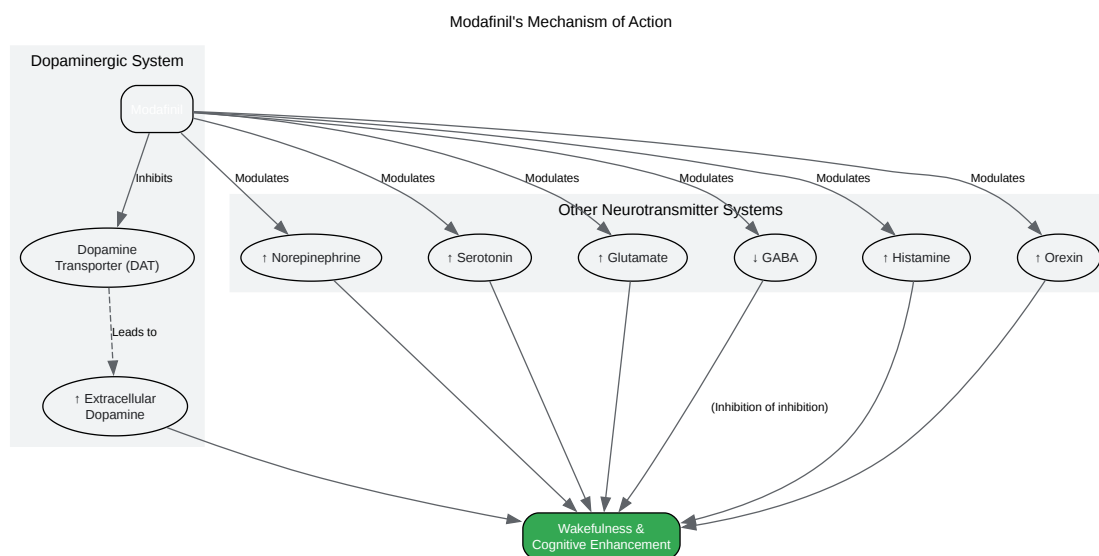


[Click to download full resolution via product page](#)

Caption: Metabolic conversion of Modafinil to its primary metabolites.

Mechanism of Action of Modafinil: A Signaling Pathway Overview

The parent drug, Modafinil, exerts its wake-promoting effects through a complex interplay of neurotransmitter systems.^[5] It primarily acts as a dopamine reuptake inhibitor, increasing extracellular dopamine levels.^{[5][6]} Additionally, it influences the noradrenergic, serotonergic, glutamatergic, GABAergic, histaminergic, and orexinergic systems.^{[5][6][7]}



[Click to download full resolution via product page](#)

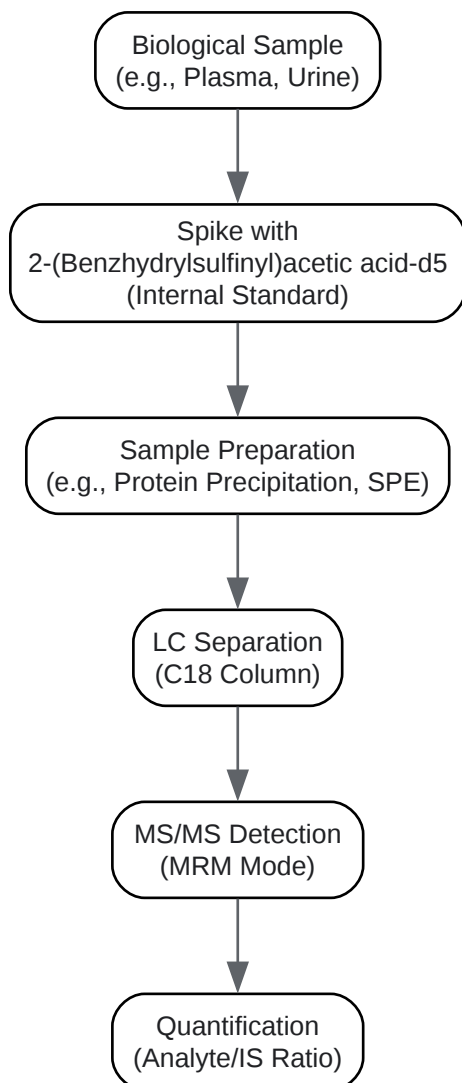
Caption: Simplified signaling pathways affected by Modafinil.

Experimental Workflow for Quantification using LC-MS/MS

The use of **2-(Benzhydrylsulfinyl)acetic acid-d5** as an internal standard is crucial for the accurate quantification of its non-deuterated counterpart in biological matrices. The following

diagram illustrates a typical workflow.

LC-MS/MS Quantification Workflow



[Click to download full resolution via product page](#)

Caption: A typical workflow for bioanalytical quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Modafinil-d5 Acid | Axios Research [axios-research.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Naarini [admin.naarini.com]
- 4. A novel study of screening and confirmation of modafinil, adrafinil and their metabolite modafinilic acid under EI-GC-MS and ESI-LC-MS-MS ionization - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. What is the mechanism of Modafinil? [synapse.patsnap.com]
- 6. droracle.ai [droracle.ai]
- 7. Mechanisms of modafinil: A review of current research - PMC [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Certificate of Analysis: A Technical Guide to 2-(Benzhydrylsulfinyl)acetic acid-d5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12417918#2-benzhydrylsulfinyl-acetic-acid-d5-certificate-of-analysis-coa>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com